Spectroscopic Profiling of 3-Methyl-1H-pyrrole-2-carboxamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*3-Methyl-1H-pyrrole-2-carboxamide*
Cat. No.:	*B11777859*

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Introduction & Structural Context

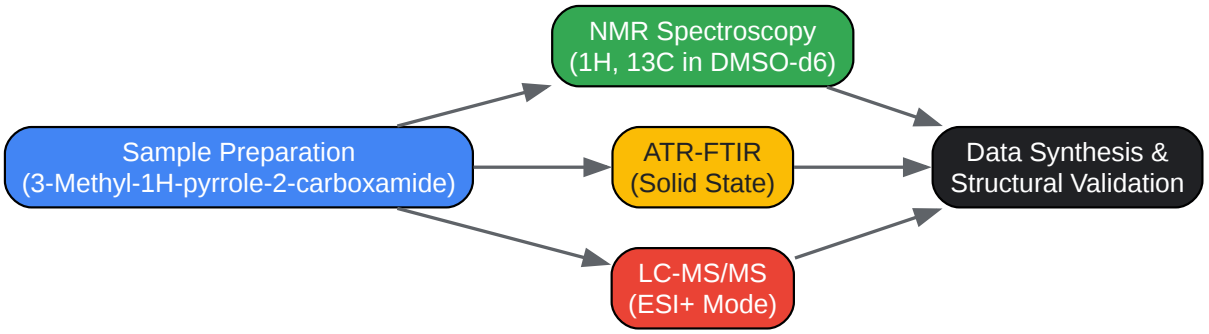
3-Methyl-1H-pyrrole-2-carboxamide (CAS: 1935854-24-2)[1] is a critical low-molecular-weight building block frequently utilized in the rational design of targeted therapeutics. Its pyrrole core, functionalized with a methyl group at the C3 position and a carboxamide at the C2 position, serves as a versatile pharmacophore. Derivatives of this scaffold have demonstrated profound efficacy in drug development, notably as dihydroorotate dehydrogenase (DHODH) inhibitors for malaria treatment[2],[3] and as CD4-mimetic small-molecule HIV-1 entry inhibitors[4],[5].

Understanding the exact spectroscopic signature (NMR, IR, MS) of **3-Methyl-1H-pyrrole-2-carboxamide** is essential for confirming synthetic fidelity, assessing purity, and tracking downstream functionalization. This whitepaper provides a rigorously validated, step-by-step analytical framework for the spectroscopic characterization of this molecule.

Multi-Modal Spectroscopic Validation Workflow

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To ensure high-confidence structural elucidation, a tri-orthogonal analytical approach is employed. The workflow integrates Nuclear Magnetic Resonance (NMR) for atomic connectivity, Fourier-Transform Infrared (FTIR) for functional group verification, and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for molecular weight and structural fragmentation confirmation.



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Multi-modal spectroscopic validation workflow for **3-Methyl-1H-pyrrole-2-carboxamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality in Experimental Design

For pyrrole-2-carboxamides, solvent selection is paramount. While $CDCl_3$ is standard for many organic molecules, DMSO-d6 is the solvent of choice here. DMSO strongly hydrogen-bonds with both the pyrrole N-H and the carboxamide -NH_2 protons, significantly slowing their chemical exchange rates. This prevents peak broadening and coalescence, allowing for the distinct observation of the pyrrole N-H (typically >11 ppm) and the two non-equivalent carboxamide protons (due to restricted rotation around the C-N bond)[2].

Protocol: High-Resolution ^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve 15–20 mg of **3-Methyl-1H-pyrrole-2-carboxamide** in 0.6 mL of anhydrous DMSO-d6 (containing 0.03% v/v TMS as an internal standard).
- Instrument Setup: Acquire data on a 400 MHz or 500 MHz NMR spectrometer at 298 K[2].

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- Acquisition Parameters (^{1}H): 16 scans, 2-second relaxation delay, 90° pulse angle.
- Acquisition Parameters (^{13}C): 512 scans, 2-second relaxation delay, with proton decoupling (WALTZ-16).
- Self-Validation: Verify the residual DMSO quintet at 2.50 ppm (^{1}H) and septet at 39.52 ppm (^{13}C) to calibrate chemical shifts. Ensure the TMS peak is locked exactly at 0.00 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

Causality in Experimental Design

Attenuated Total Reflectance (ATR) FTIR is preferred over traditional KBr pellet methods. KBr is highly hygroscopic; absorbed water produces a broad O-H stretch around 3400 cm^{-1}, which critically overlaps with and masks the vital N-H stretching frequencies of the pyrrole and carboxamide groups. ATR allows for direct, moisture-free solid-state analysis, preserving the integrity of the hydrogen-bonding network.

Protocol: Solid-State ATR-FTIR

- Background Collection: Collect a background spectrum of the clean diamond/ZnSe crystal (ambient air) using 32 scans at 4 cm^{-1} resolution.
- Sample Loading: Place 2–3 mg of neat solid **3-Methyl-1H-pyrrole-2-carboxamide** directly onto the ATR crystal. Apply uniform pressure using the anvil to ensure optical contact.
- Acquisition: Record the spectrum from 4000 to 400 cm^{-1} (32 scans).
- Self-Validation: Ensure baseline transmittance is near 100% in regions devoid of absorption (e.g., 2000–2500 cm^{-1}). A sloping baseline indicates poor crystal contact or improper anvil pressure.

Mass Spectrometry (LC-MS/MS)

Causality in Experimental Design

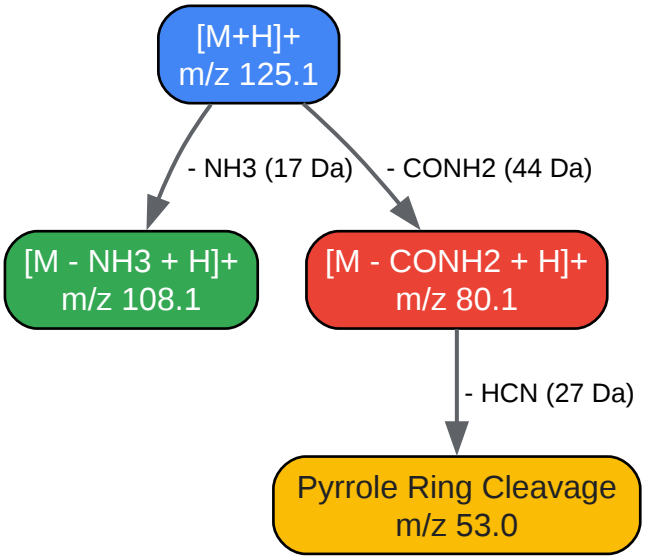
Electrospray Ionization in positive mode (ESI+) is highly effective for this molecule. The basicity of the pyrrole nitrogen and the carboxamide oxygen provides excellent sites for protonation, yielding a robust$[M+H]^+$ pseudo-molecular ion[3]. Collision-Induced Dissociation (CID) is

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applied to map the connectivity via characteristic neutral losses (e.g., loss of ammonia or the entire carboxamide group).

Protocol: LC-ESI-MS/MS

- Chromatography: Inject 2 µL of sample (1 µg/mL in MeOH) onto a C18 column. Elute using a gradient of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid)[3].
- Ionization: Set the ESI source to positive mode. Capillary voltage: 3.0 kV, Desolvation temperature: 350 °C.
- MS1 Acquisition: Scan m/z 50 to 300 to identify the $[M+H]^+$ ion (Expected exact mass for $C_6H_8N_2O + H^+ = 125.07$).
- MS2 (MS/MS) Acquisition: Isolate m/z 125.1 and apply a collision energy of 15–25 eV using Argon as the collision gas.
- Self-Validation: Run a solvent blank prior to the sample to rule out carryover. Utilize a known calibrant (e.g., reserpine) to ensure mass accuracy is within <5 ppm.



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Proposed ESI+ mass spectrometry fragmentation pathway for **3-Methyl-1H-pyrrole-2-carboxamide**.

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Quantitative Data Summaries

Table 1: ^{1}H and ^{13}C NMR Chemical Shift Assignments (DMSO-d6, 400 MHz)

Position	Functional Group	^{1}H Shift (δ, ppm)	Multiplicity & Integration	^{13}C Shift (δ, ppm)
1	**Pyrrole N-H**	**~ 11.2**	**br s, 1H**	**-**
2	C-2 (Pyrrole)	-	-	~ 122.5
-	Carboxamide C=O	-	-	~ 162.0
-	Carboxamide NH_2	~ 7.3, 6.8	br s, 2H	-
3	C-3 (Pyrrole)	-	-	~ 118.0
-	C3-CH_3	~ 2.2	s, 3H	~ 11.5
4	C-4 (Pyrrole)	~ 5.9	t (or dd), 1H	~ 110.2

| 5 | C-5 (Pyrrole) | ~ 6.7 | t (or dd), 1H | ~ 120.8 |

Table 2: Key FTIR Vibrational Assignments (ATR, Solid State)

Wavenumber (cm^{-1})	Intensity	Assignment / Vibrational Mode
3400, 3250	**Medium, Sharp**	**N-H stretch (Pyrrole & Primary Amide)**
2950, 2920	Weak	C-H stretch (Aliphatic CH_3)
1650	Strong	C=O stretch (Amide I band)
1610	Medium	N-H bend (Amide II band)

| 1550, 1490 | Medium | C=C stretch (Pyrrole ring breathing) |

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Table 3: LC-MS/MS (ESI+) Major Ions

m/z Value	Ion Type	Structural Interpretation
125.1	**$[M+H]^+$**	**Protonated molecular ion**
147.1	$[M+Na]^+$	Sodium adduct
108.1	Fragment	Loss of ammonia (-17 Da) from carboxamide

| 80.1 | Fragment | Loss of carboxamide group (-44 Da) |

References

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- To cite this document: BenchChem. [Spectroscopic Profiling of 3-Methyl-1H-pyrrole-2-carboxamide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11777859/docs#spectroscopic-profiling-of-3-methyl-1h-pyrrole-2-carboxamide-a-comprehensive-technical-guide]

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